

Application Notes and Protocols: Synthesis and Radiolabeling of AB-3PRGD2

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Compound of Interest

Compound Name: AB-3PRGD2

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These application notes provide a detailed protocol for the synthesis of the precursor DOTA-**AB-3PRGD2**, where 'AB' represents an albumin-binding moiety, and its subsequent radiolabeling to produce radiopharmaceuticals for targeted imaging and therapy of integrin $\alpha\beta3$ -expressing tumors. The protocols are based on established methodologies for the synthesis of similar RGD peptide conjugates and their radiolabeling with therapeutic radionuclides.

Synthesis of DOTA-AB-3PRGD2 Precursor

The synthesis of the DOTA-**AB-3PRGD2** precursor involves a multi-step process that begins with the solid-phase peptide synthesis (SPPS) of the dimeric RGD peptide, 3PRGD2. This is followed by the conjugation of an albumin-binding moiety and finally the coupling of the DOTA chelator. The following protocol uses a palmitic acid-based albumin binder as a specific example.

Materials and Reagents

Reagent	Supplier	Grade
Fmoc-protected amino acids	Various	Synthesis Grade
Rink Amide Resin	Various	100-200 mesh
DOTA-NHS ester	Various	>95%
Palmitic Acid	Sigma-Aldrich	>99%
N,N'-Diisopropylethylamine (DIEA)	Sigma-Aldrich	Peptide Synthesis Grade
N,N-Dimethylformamide (DMF)	Sigma-Aldrich	Peptide Synthesis Grade
Piperidine	Sigma-Aldrich	ACS Reagent
Trifluoroacetic acid (TFA)	Sigma-Aldrich	Reagent Grade
High-Performance Liquid Chromatography (HPLC) system	Various	Preparative and Analytical
C18 HPLC Column	Various	
Mass Spectrometer	Various	

Experimental Protocol: Synthesis of DOTA-Palm-3PRGD2

The synthesis of DOTA-Palm-3PRGD2 can be broken down into three main stages: solid-phase synthesis of the 3PRGD2 peptide, conjugation of the albumin binder, and finally, coupling of the DOTA chelator.

Stage 1: Solid-Phase Peptide Synthesis of 3PRGD2

The 3PRGD2 peptide, a dimeric RGD peptide with three PEG4 linkers, is synthesized using standard Fmoc-based solid-phase peptide synthesis (SPPS) on a rink amide resin. The specific sequence and assembly of the dimer with PEG linkers should follow established protocols for similar complex peptides.

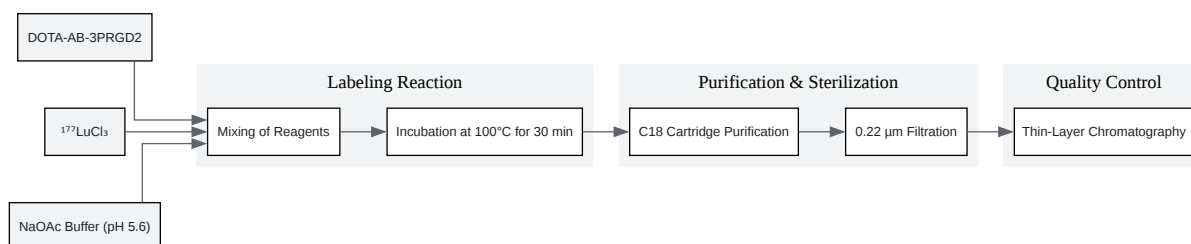
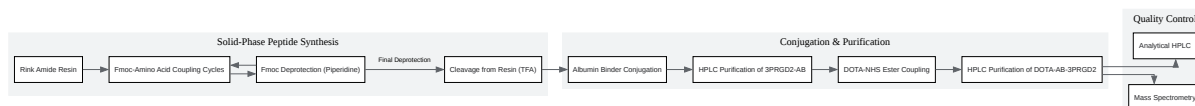
Stage 2: Conjugation of the Albumin Binder (Palmitic Acid)

- Preparation of the Albumin Binder Precursor: A lysine residue with a protected glutamic acid and conjugated palmitic acid is prepared for subsequent coupling to the 3PRGD2 peptide.
- Coupling to 3PRGD2: The prepared palmitic acid-lysine conjugate is coupled to the 3PRGD2 peptide on the solid support.
- Cleavage and Deprotection: The peptide is cleaved from the resin and all protecting groups are removed using a cleavage cocktail, typically containing trifluoroacetic acid (TFA).
- Purification: The crude peptide is purified by preparative reverse-phase high-performance liquid chromatography (RP-HPLC). The purity and identity of the product, Lys(palmitoyl-Glu-OH)-3PRGD2, are confirmed by analytical HPLC and mass spectrometry. A product with a molecular weight of approximately 2555.71 g/mol for $[M+H]^+$ is expected[1].

Stage 3: DOTA Conjugation

- Reaction Setup: Dissolve Lys(palmitoyl-Glu-OH)-3PRGD2 (1 equivalent) and DOTA-NHS ester (1.6 equivalents) in anhydrous N,N-Dimethylformamide (DMF)[1].
- pH Adjustment: Adjust the pH of the reaction mixture to approximately 8.0 using N,N'-Diisopropylethylamine (DIEA)[1].
- Reaction: Stir the reaction mixture at room temperature overnight to allow for the coupling of the DOTA chelator to the primary amine of the lysine residue[1].
- Purification: Purify the final product, DOTA-Palm-3PRGD2, by preparative RP-HPLC.
- Characterization: Confirm the identity and purity of the final product using analytical HPLC and mass spectrometry. The expected molecular formula for a similar DOTA-**AB-3PRGD2** is $C_{137}H_{215}N_{30}O_{45}S$ with a molecular weight of 3161.36 g/mol .

Synthesis Workflow Diagram



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References

- 1. Palmitic Acid-Conjugated Radiopharmaceutical for Integrin $\alpha\text{v}\beta 3$ -Targeted Radionuclide Therapy - PMC [pmc.ncbi.nlm.nih.gov]
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